

# Personal protective equipment for handling A-1293102

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## Compound of Interest

Compound Name: A-1293102

Cat. No.: B15589464

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## Essential Safety and Handling Guide for A-1293102

For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling, use, and disposal of **A-1293102**, a potent and selective BCL-XL inhibitor. Given that a specific Safety Data Sheet (SDS) for **A-1293102** is not publicly available, this guidance is based on information for structurally similar compounds, such as Navitoclax (ABT-263), and general best practices for handling potent, research-grade chemical compounds.

## Compound Identification and Properties

**A-1293102** is a research chemical with the following identifiers:

Property	Value
IUPAC Name	4-(4-([2-(4-chlorophenyl)-5,5-dimethylcyclohex-1-en-1-yl]methyl)piperazin-1-yl)-N-({3-nitro-4-[(tetrahydro-2H-pyran-4-ylmethyl)amino]phenyl}sulfonyl)benzamide
CAS Number	1565759-96-7[1]
Molecular Formula	C42H40F3N7O7S5
Molecular Weight	972.13 g/mol [2]

Note: The IUPAC name is provided for a structurally related compound and may not be exact for **A-1293102**.

## Personal Protective Equipment (PPE)

Due to the potent biological activity and potential hazards of **A-1293102**, stringent adherence to PPE protocols is mandatory.

PPE Item	Specifications and Rationale
Gloves	Double-gloving with nitrile gloves is recommended. Change gloves immediately if contaminated.
Eye Protection	Chemical safety goggles or a face shield must be worn at all times to protect against splashes.
Lab Coat	A buttoned, knee-length lab coat is required. Consider a disposable gown for procedures with a high risk of contamination.
Respiratory Protection	For procedures that may generate aerosols or dust, a NIOSH-approved respirator is necessary. Work in a certified chemical fume hood whenever possible. <sup>[3]</sup>

## Handling and Storage

Proper handling and storage are critical to maintain compound integrity and ensure personnel safety.

Aspect	Procedure
Receiving	Inspect the package for damage upon arrival. Wear appropriate PPE when opening.
Storage	Store in a tightly sealed, clearly labeled container in a cool, dry, and well-ventilated area. Long-term storage at -20°C or -80°C is recommended. <a href="#">[4]</a>
Weighing & Handling	Handle in a designated area, preferably within a chemical fume hood, to minimize inhalation exposure. Avoid contact with skin and eyes.

## Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency.

Emergency Situation	Action
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention. <a href="#">[4]</a>
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open. Seek immediate medical attention. <a href="#">[4]</a>
Inhalation	Move to fresh air. If breathing is difficult, provide oxygen. Seek medical attention. <a href="#">[4]</a>
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention. <a href="#">[4]</a>
Spill	Evacuate the area. Wear appropriate PPE, including respiratory protection. Cover the spill with an absorbent material. Collect and place in a sealed container for disposal.

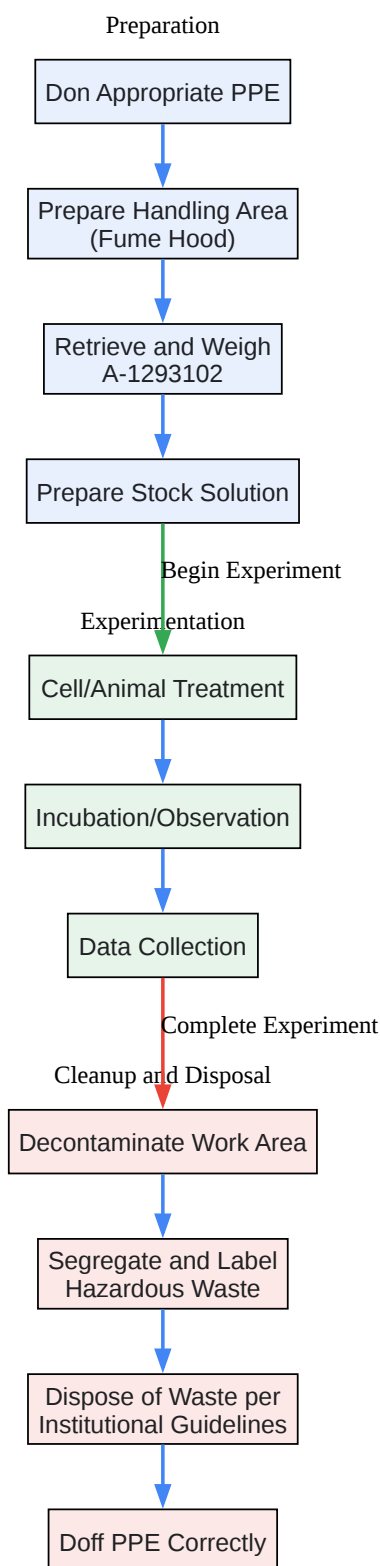
## Disposal Plan

All waste containing **A-1293102** must be treated as hazardous waste.

Waste Type	Disposal Protocol
Unused Compound	Dispose of as hazardous chemical waste in accordance with institutional and local regulations.
Contaminated Materials	All disposable labware, gloves, and absorbent materials that have come into contact with A-1293102 must be collected in a designated hazardous waste container.
Liquid Waste	Collect all solutions containing A-1293102 in a clearly labeled, sealed hazardous waste container.

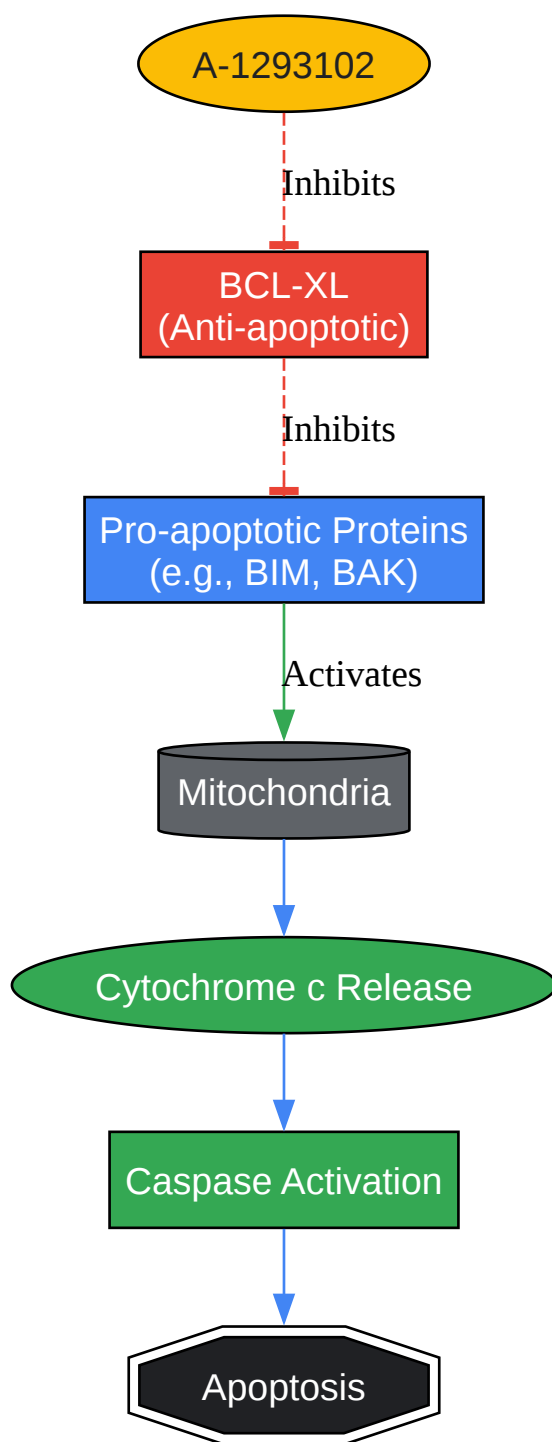
## Visualized Workflow and Signaling Pathway

To ensure clarity and procedural adherence, the following diagrams illustrate the recommended experimental workflow for handling **A-1293102** and its targeted biological pathway.



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Caption: Experimental workflow for handling **A-1293102**.



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Caption: **A-1293102** mechanism of action via BCL-XL inhibition.

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